

In-depth Technical Guide: 2-(4-Aminophenyl)isothiazolidine 1,1-dioxide

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Compound of Interest

Compound Name: 2-(4-Aminophenyl)isothiazolidine
1,1-dioxide

Cat. No.: B113240

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A comprehensive review of the discovery, history, and scientific data for the compound **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**, also identified by CAS Number 90556-91-5 and its synonym N-(4-Aminophenyl)-1,3-propanesultam.

Introduction

2-(4-Aminophenyl)isothiazolidine 1,1-dioxide is a heterocyclic organic compound. Despite its defined chemical structure, a thorough review of scientific literature, patent databases, and chemical supplier information reveals a significant lack of published research on its discovery, historical development, and biological activity. This guide consolidates the limited available information and highlights the absence of in-depth scientific studies typically associated with compounds of interest to the research and drug development community.

Physicochemical Properties

While detailed experimental data is not available in the public domain, some basic properties can be identified.

Property	Value	Source
CAS Number	90556-91-5	Chemsr[1]
Synonym	N-(4-Aminophenyl)-1,3-propanesultam	Chemsr[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂ S	(Calculated)
Molecular Weight	212.27 g/mol	(Calculated)

Note: Molecular formula and weight are calculated based on the chemical structure as no dedicated experimental records were found.

History and Discovery

There is no available information in peer-reviewed journals, historical archives, or patent literature detailing the initial discovery or synthesis of **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**. The compound is listed by some chemical suppliers, which indicates it has been synthesized, but the context of its creation—whether for screening libraries, as a chemical intermediate, or for a specific research purpose—remains undocumented in publicly accessible sources.

Experimental Data and Protocols

A comprehensive search for experimental data yielded no specific results for this compound. There are no published studies containing:

- Quantitative Biological Data: Such as IC₅₀, EC₅₀, K_i, or other measures of pharmacological activity.
- Pharmacokinetic Data: Including absorption, distribution, metabolism, and excretion (ADME) profiles.
- Detailed Synthesis Protocols: While the structure is known, specific reaction conditions, yields, and purification methods have not been published.

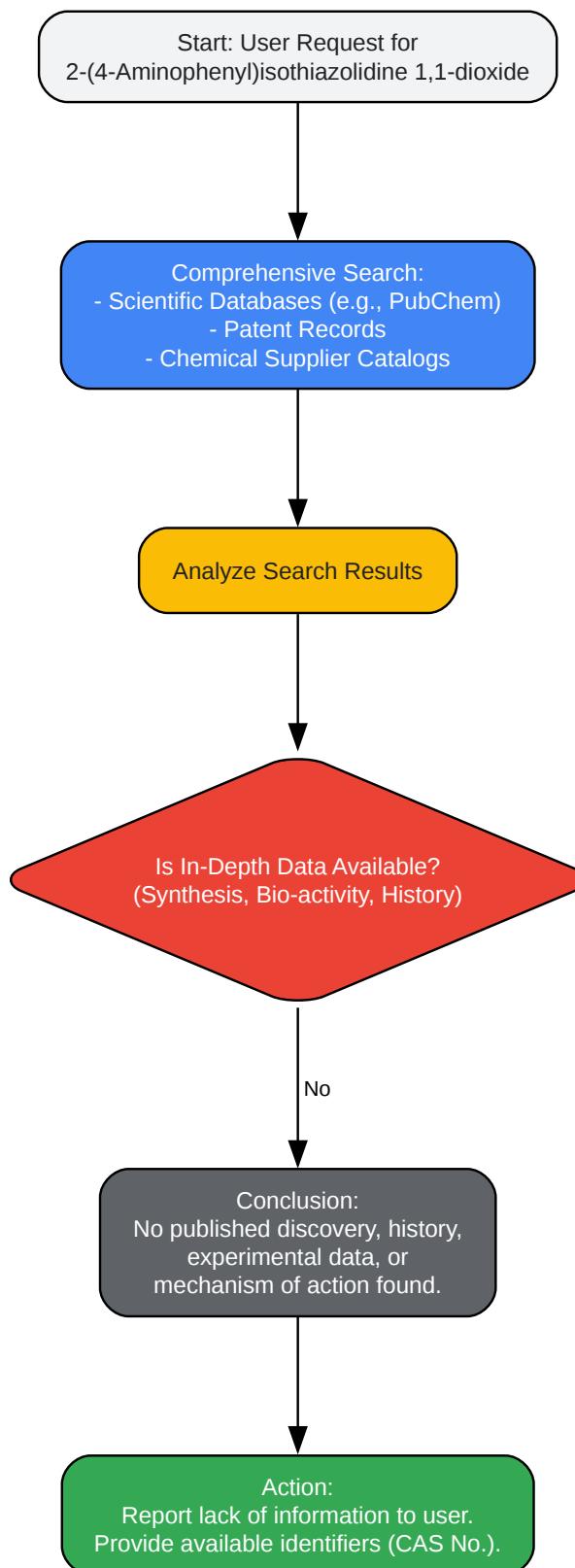
- Spectroscopic Data: Such as ^1H -NMR, ^{13}C -NMR, Mass Spectrometry, or IR spectroscopy data to confirm its structure.

Biological Activity and Signaling Pathways

There is no information available regarding the mechanism of action or any biological targets of **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide**. Consequently, no signaling pathways associated with this compound can be described or visualized.

Logical Workflow: Information Scarcity Assessment

The process of determining the lack of available data for this specific compound followed a structured workflow.



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Caption: Workflow for assessing the availability of scientific data.

Conclusion

Based on a thorough search of available scientific and chemical literature, **2-(4-Aminophenyl)isothiazolidine 1,1-dioxide** is a poorly documented compound. While it is identified by a CAS number and is available from some suppliers, there is no public record of its discovery, history of development, experimental protocols, or biological function. For researchers and drug development professionals, this compound represents a blank slate, with no established scientific context to guide further investigation.

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References

- 1. CAS#:90556-91-5 | 2-(4-Aminophenyl)isothiazolidine 1,1-dioxide | Chemsric [chemsrc.com]
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